

Technical Guide: 1-Bromo-2,4-difluoro-5-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4-difluoro-5-nitrobenzene

Cat. No.: B1267342

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CAS Number: 345-24-4

Introduction

This technical guide provides an in-depth overview of **1-Bromo-2,4-difluoro-5-nitrobenzene**, a key chemical intermediate in the fields of pharmaceutical synthesis and materials science. This halogenated aromatic compound is particularly valuable for its role as a building block in the creation of complex molecular architectures due to its specific reactivity.^[1] The presence of bromine, fluorine, and nitro functional groups allows for selective chemical modifications, making it a versatile reagent for researchers and drug development professionals.^[1]

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **1-Bromo-2,4-difluoro-5-nitrobenzene**.

Identifier	Value
CAS Number	345-24-4[2][3][4][5]
Molecular Formula	C ₆ H ₂ BrF ₂ NO ₂ [1][3]
Molecular Weight	237.99 g/mol [1][3]
MDL Number	MFCD00129166[1]
PubChem CID	223078[1]
InChI Key	OOUUWURPSUSDTD-UHFFFAOYSA-N[4]
SMILES String	FC1=C(--INVALID-LINK-- =O)C=C(C(F)=C1)Br[4]

Physical Property	Value
Appearance	White to light yellow to light orange powder/crystal[1]
Melting Point	19 °C[1]
Boiling Point	97 °C at 5 mmHg[1]
Density	1.89 g/cm ³ [1]
Refractive Index	n _{20/D} 1.56[1]

Experimental Protocols

Synthesis of 1-Bromo-2,4-difluoro-5-nitrobenzene

A common method for the synthesis of **1-Bromo-2,4-difluoro-5-nitrobenzene** involves the nitration of 1-bromo-2,4-difluorobenzene.

Materials:

- 1-bromo-2,4-difluorobenzene
- Concentrated Nitric Acid (HNO₃)

- Concentrated Sulfuric Acid (H_2SO_4)
- Ether (Et_2O)
- Aqueous Sodium Bicarbonate (NaHCO_3)
- Brine
- Magnesium Sulfate (MgSO_4)
- Ethyl Acetate (EtOAc)
- Hexane

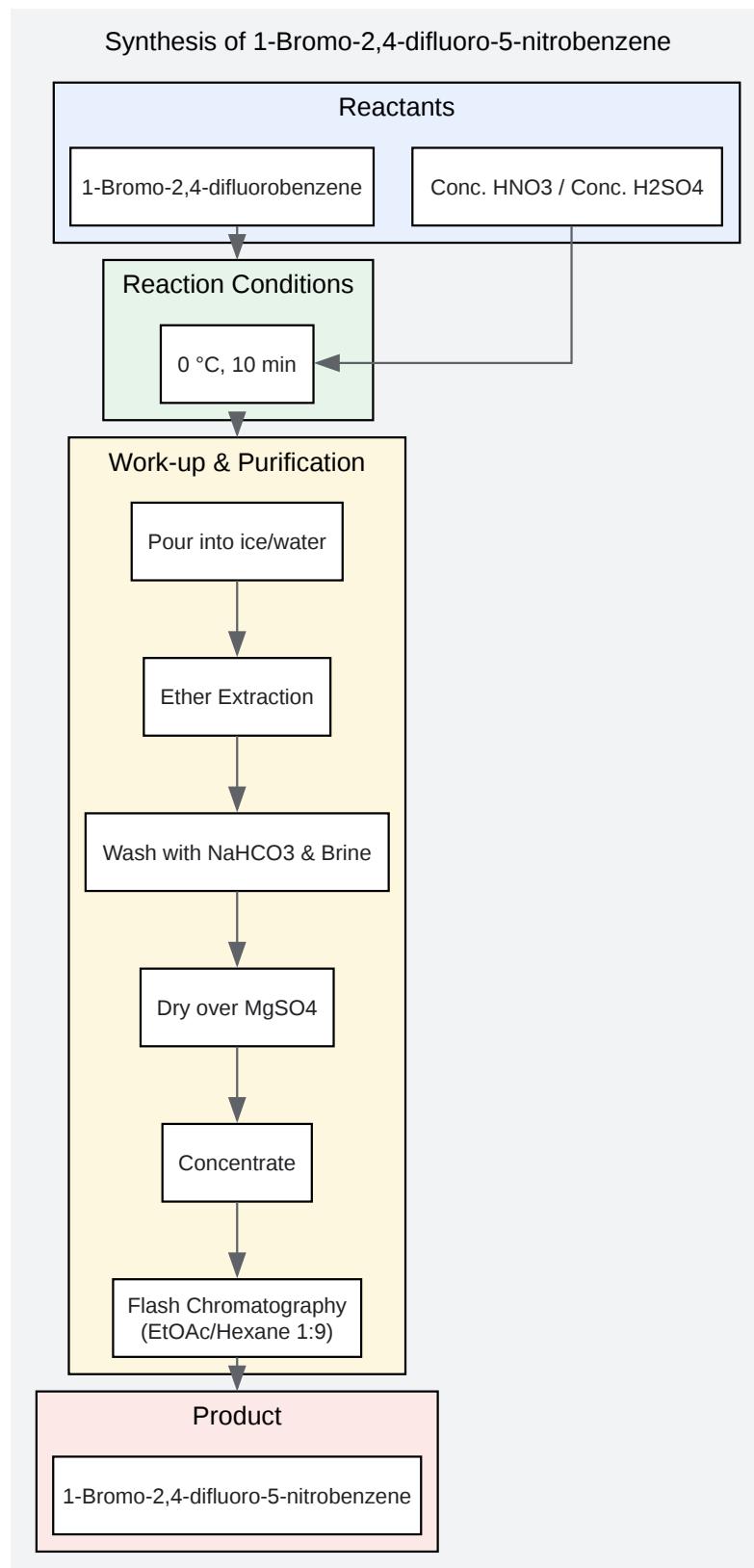
Procedure:

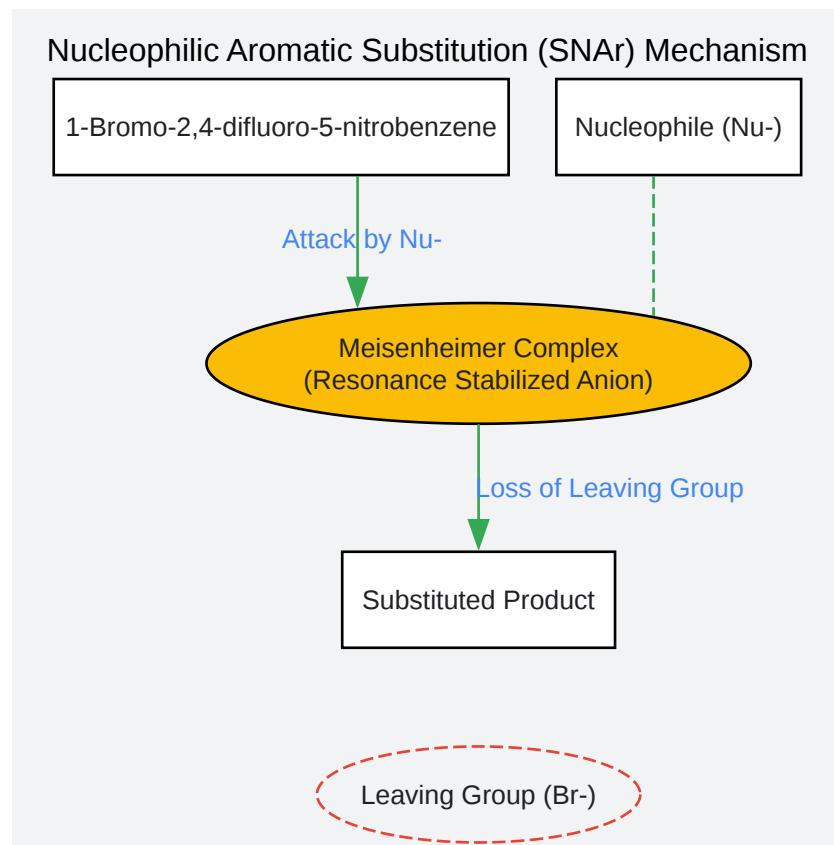
- In a reaction vessel, a suspension of 1-bromo-2,4-difluorobenzene (53.0 mmol, 6.00 mL) in concentrated H_2SO_4 (38.5 mL) is cooled to 0 °C.
- Concentrated HNO_3 (34.0 mL) is added dropwise to the suspension, ensuring the internal temperature is maintained below 0 °C.
- The reaction mixture is stirred vigorously for 10 minutes at 0 °C.
- The mixture is then poured into an ice/water mixture with vigorous stirring.
- The product is extracted with ether (3 x 100 mL).
- The combined organic phases are washed sequentially with aqueous NaHCO_3 (3 x 100 mL) and brine.
- The organic layer is dried over MgSO_4 , filtered, and concentrated under reduced pressure.
- The crude product is purified by flash chromatography using an eluent of $\text{EtOAc}/\text{hexane}$ (1:9) to yield 5-bromo-2,4-difluoronitrobenzene as a yellow oil (12.2 g, 97% yield).

Chemical Reactivity and Applications

1-Bromo-2,4-difluoro-5-nitrobenzene is a valuable intermediate in organic synthesis, primarily utilized for its reactivity in nucleophilic aromatic substitution (SNAr) reactions. The electron-withdrawing nitro group activates the aromatic ring, facilitating the displacement of the halide substituents by nucleophiles. This reactivity is harnessed in the synthesis of various pharmaceuticals, agrochemicals, and advanced materials such as polymers and dyes.^[1] The fluorine atoms also contribute to enhanced thermal stability and chemical resistance in the resulting products.^[1]

Visualizations





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References

- 1. chemimpex.com [chemimpex.com]
- 2. 1-Bromo-2,4-difluoro-5-nitrobenzene 345-24-4 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. 1-Bromo-2,4-difluoro-5-nitrobenzene 345-24-4 [sigmaaldrich.com]
- 5. keyorganics.net [keyorganics.net]
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